

Comparing Prochloraz sensitivity in different *Cladobotryum mycophilum* strains

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Compound of Interest

Compound Name: Prochloraz

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Prochloraz Sensitivity in *Cladobotryum mycophilum*: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of **Prochloraz** sensitivity across various strains of *Cladobotryum mycophilum*, the causative agent of cobweb disease in cultivated mushrooms. The data presented is compiled from published experimental studies and is intended to inform research and development of effective fungal disease management strategies.

Quantitative Comparison of Prochloraz Sensitivity

The sensitivity of *Cladobotryum mycophilum* strains to **Prochloraz** is typically quantified by the median effective dose (ED50), which represents the concentration of the fungicide that inhibits mycelial growth by 50%. A lower ED50 value indicates higher sensitivity to the fungicide. The table below summarizes ED50 values for **Prochloraz** against different *C. mycophilum* isolates as reported in various studies.

Study	Isolate(s)	Geographic Origin	ED50 (mg/L) Range	Key Findings
Chakwiya et al. (2015)[1][2]	32 isolates	Various	0.00001 - 0.55	A wide range of ED50 values was observed, indicating high sensitivity among the tested isolates.[1][2]
Potočnik et al. (2022)[3]	Serbian isolates	Serbia	< 0.087 (as µg/mL)	The tested strains were found to be highly sensitive to Prochloraz.[3]
Kim et al. (2014) [4]	Isolate from <i>Pleurotus eryngii</i>	Korea	Moderately sensitive	The isolate was classified as moderately sensitive to Prochloraz manganese.[4]
Grogan & Gaze (2000) (as cited in Clarke et al., 2023)[5]	Isolate 235 (re-identified as <i>C. mycophilum</i>)	Not specified	Efficacy of ~70%	Prochloraz still showed good control with efficacy values consistently reaching 70%.[5]

Experimental Protocols

The determination of **Prochloraz** sensitivity in *C. mycophilum* is primarily conducted through in vitro mycelial growth inhibition assays. The following is a detailed methodology synthesized from published research.[4][6]

Mycelial Growth Inhibition Assay

Objective: To determine the ED50 value of **Prochloraz** for a specific *Cladobotryum mycophilum* isolate.

Materials:

- Pure culture of *Cladobotryum mycophilum*
- Malt Extract Agar (MEA) or Potato Dextrose Agar (PDA)
- **Prochloraz** (analytical grade)
- Sterile distilled water or appropriate solvent (e.g., acetone)
- Sterile 90 mm Petri dishes
- Sterile 5 mm cork borer or scalpel
- Incubator set to 25°C
- Ruler or calipers for measurement
- Laminar flow hood

Procedure:

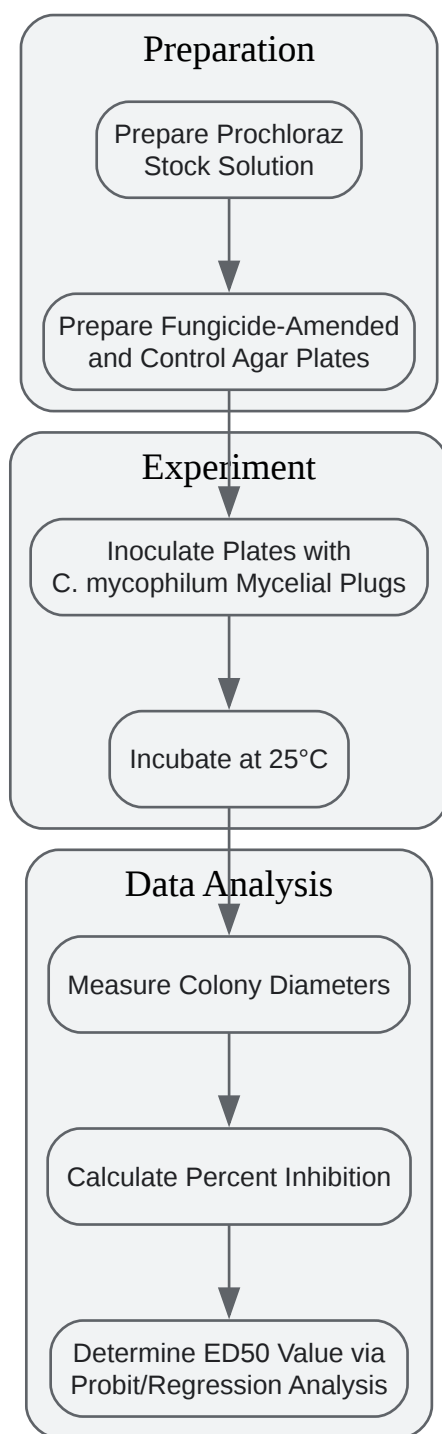
- Preparation of Fungicide Stock Solution:
 - Prepare a stock solution of **Prochloraz** at a high concentration (e.g., 1000 mg/L) by dissolving a known amount of the active ingredient in a minimal amount of a suitable solvent. Further dilute with sterile distilled water to achieve the desired stock concentration.
- Preparation of Fungicide-Amended Media:
 - Autoclave the growth medium (MEA or PDA) and allow it to cool to approximately 50-55°C in a water bath.

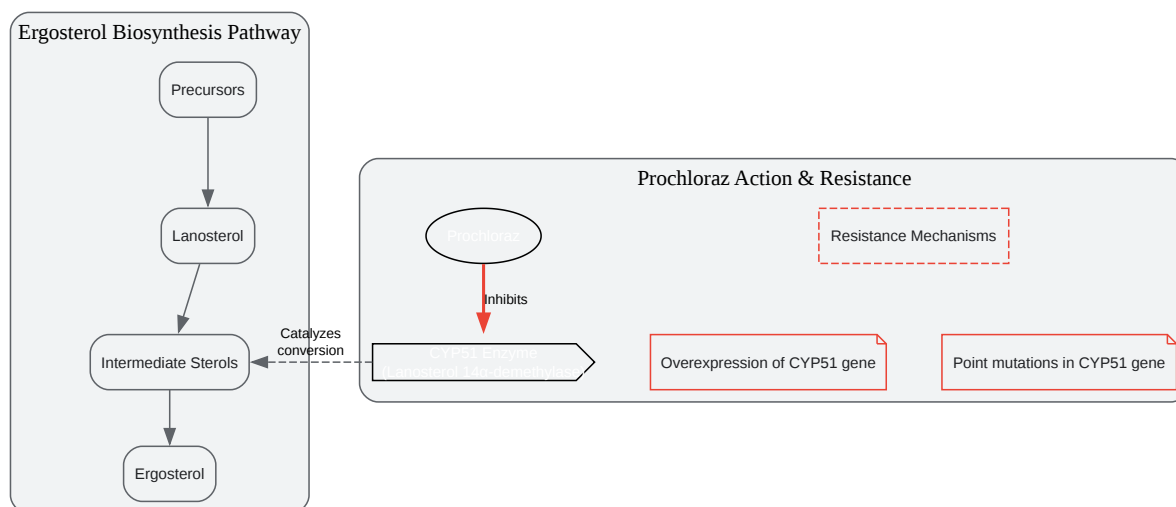
- Under sterile conditions in a laminar flow hood, add the appropriate volume of the **Prochloraz** stock solution to the molten agar to achieve a series of desired final concentrations (e.g., 0.01, 0.1, 1.0, 5.0, 10.0 mg/L). Ensure thorough mixing.
- A control set of plates should be prepared containing the same concentration of solvent (if used) without **Prochloraz**.
- Pour the fungicide-amended and control media into sterile Petri dishes and allow them to solidify.
- Inoculation:
 - From the leading edge of an actively growing (3-5 days old) *C. mycophilum* culture, aseptically cut a 5 mm diameter mycelial plug using a sterile cork borer or scalpel.
 - Place the mycelial plug, mycelium-side down, in the center of each fungicide-amended and control plate.
- Incubation:
 - Incubate the plates in the dark at 25°C for a period of 48 to 96 hours, or until the mycelial growth in the control plates has reached a substantial diameter.^[6]
- Data Collection and Analysis:
 - Measure the diameter of the fungal colony in two perpendicular directions for each plate.
 - Calculate the average diameter for each concentration.
 - Determine the percentage of mycelial growth inhibition for each concentration relative to the control using the formula:
 - $\text{Inhibition (\%)} = [(DC - DT) / DC] \times 100$
 - Where DC is the average diameter of the colony on the control plate and DT is the average diameter of the colony on the treated plate.

- The ED50 value is calculated by performing a probit analysis or by linear regression of the percentage inhibition against the logarithm of the fungicide concentration.

Visualizing Experimental and Biological Pathways

The following diagrams illustrate the experimental workflow for assessing **Prochloraz** sensitivity and the generally accepted molecular mechanism of **Prochloraz** action and resistance in fungi.





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